

In-Depth Technical Guide: Bioavailability of Methyl 7,15-dihydroxydehydroabietate

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Compound of Interest

Compound Name: Methyl 7,15-dihydroxydehydroabietate

Cat. No.: B15594878

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Disclaimer: As of December 2025, there is no publicly available data on the bioavailability and pharmacokinetics of **Methyl 7,15-dihydroxydehydroabietate**. This guide provides a comprehensive overview of the known biological activities, metabolic pathways, and relevant experimental protocols for its parent compound, dehydroabietic acid (DHA). This information is intended to serve as a foundational resource for researchers and drug development professionals initiating studies on **Methyl 7,15-dihydroxydehydroabietate**.

Introduction to Dehydroabietic Acid (DHA) and its Derivatives

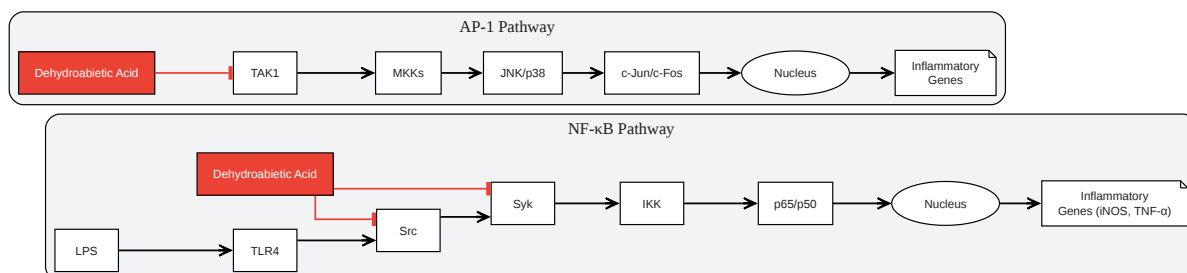
Dehydroabietic acid (DHA) is a naturally occurring abietane-type diterpenoid resin acid found in coniferous trees. It is a major component of rosin and has garnered significant interest due to its diverse biological activities. These activities include anti-inflammatory, anti-cancer, anti-ulcer, and neuroprotective effects. **Methyl 7,15-dihydroxydehydroabietate** is a derivative of DHA, and understanding the bioavailability of such derivatives is crucial for their potential therapeutic development. The lipophilicity of DHA suggests that its esterified derivatives might exhibit altered pharmacokinetic profiles.

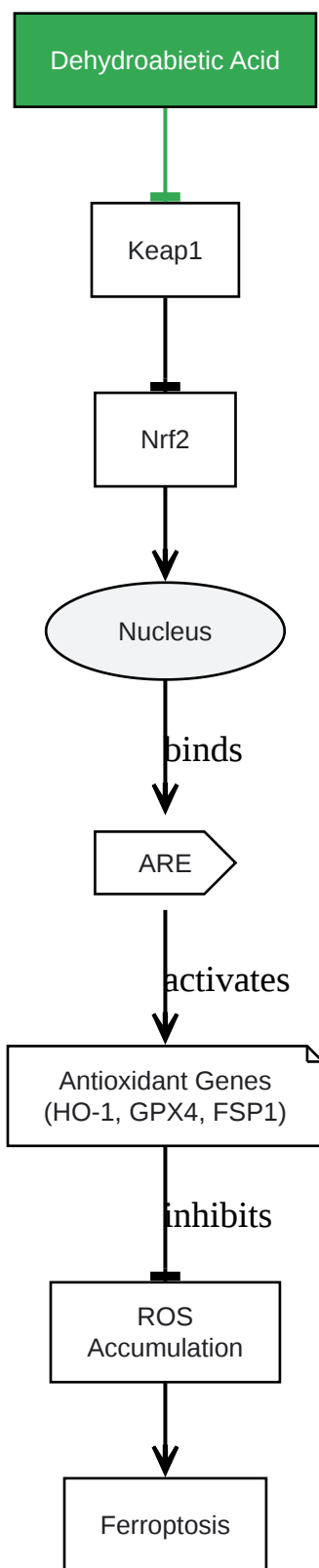
Biological Activities and Modulated Signaling Pathways of Dehydroabietic Acid

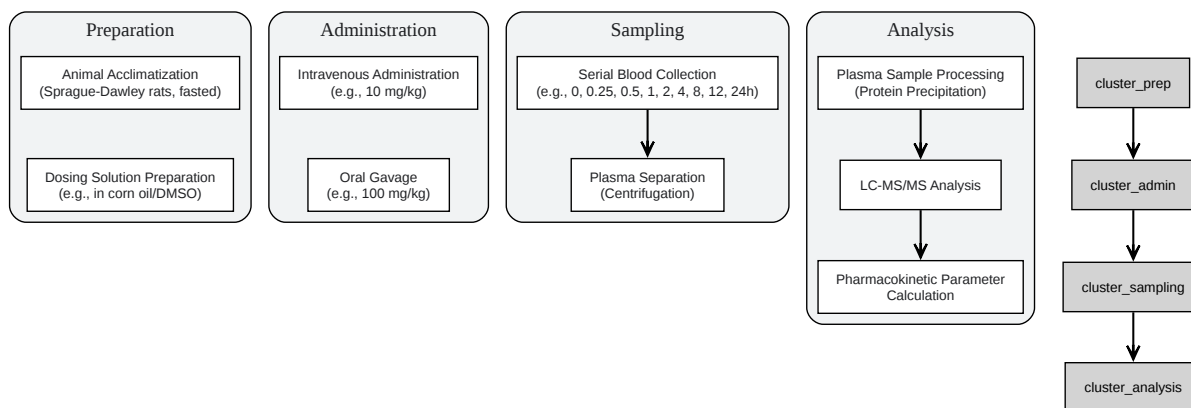
DHA has been shown to modulate several key signaling pathways, which are critical to its therapeutic effects.

- **Anti-inflammatory Effects:** DHA suppresses inflammatory responses by inhibiting the NF- κ B and AP-1 signaling pathways. It has been shown to target and suppress the activity of Src (proto-oncogene tyrosine-protein kinase) and Syk (spleen tyrosine kinase) in the NF- κ B cascade, and TAK1 (transforming growth factor- β -activated kinase 1) in the AP-1 cascade.
- **Anti-aging and Metabolic Effects:** DHA has been identified as an anti-aging agent that directly activates SIRT1, a key regulator of metabolism and longevity. This activation leads to the deacetylation of target proteins like PGC-1 α .
- **Hepatoprotective Effects:** DHA can ameliorate non-alcoholic fatty liver disease by activating the Keap1/Nrf2-ARE signaling pathway, which helps to reduce ferroptosis.

Below are diagrams illustrating these key signaling pathways.







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